

Technical Guide: Physicochemical Properties of 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

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Compound of Interest

Compound Name: 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

Cat. No.: B139320

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**, a key intermediate in pharmaceutical and agrochemical research. This document outlines its core physicochemical properties, detailed experimental protocols for their determination, and visual workflows to aid in laboratory synthesis and analysis.

Core Physicochemical Data

The accurate determination of melting and boiling points is crucial for the identification, purification, and characterization of chemical compounds. The following table summarizes the available data for **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**.

Property	Value	Source
Melting Point	170.5-179.5 °C	Thermo Scientific Chemicals[1]
Boiling Point	254.7 °C at 760 mmHg	Guidechem

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of organic compounds such as **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**.

Melting Point Determination (Capillary Method)

This method is widely used for the determination of the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **4'-Hydroxy-3'-(trifluoromethyl)acetophenone** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is inserted into the sample holder of the apparatus. The heating rate is initially set to a higher value to approach the expected melting point and then reduced to 1-2 °C per minute for accurate measurement.
 - Thiele Tube: The capillary tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The thermometer and tube are then immersed in the oil of the Thiele tube, making sure the oil level is above the side arm.
- Measurement: The sample is heated, and the temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the

entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

Boiling Point Determination (Micro Boiling Point Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Apparatus:

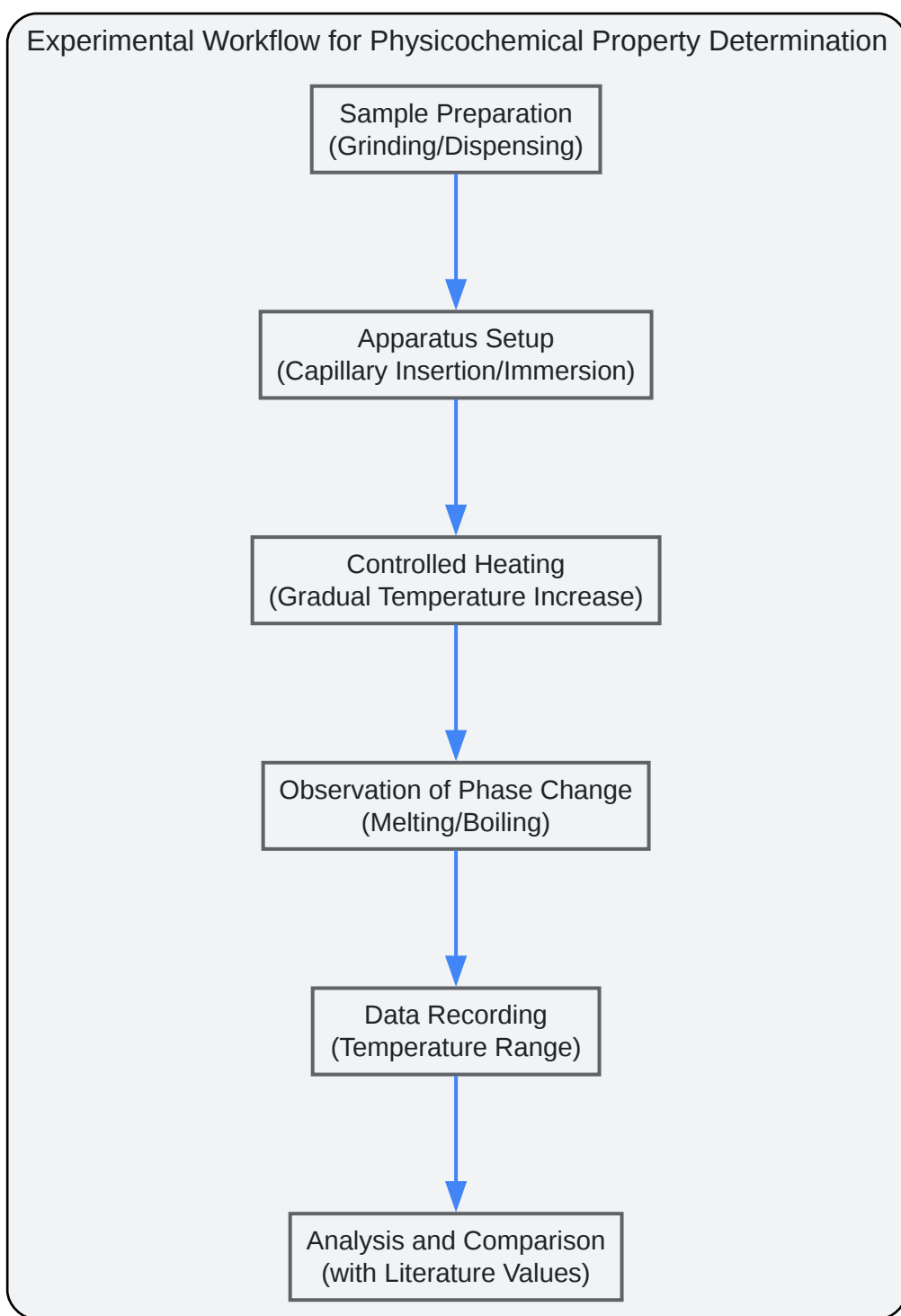
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** A few drops of the liquid sample are placed into a small test tube. A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then clamped and immersed in a heating bath.
- **Measurement:** The heating bath is gradually heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

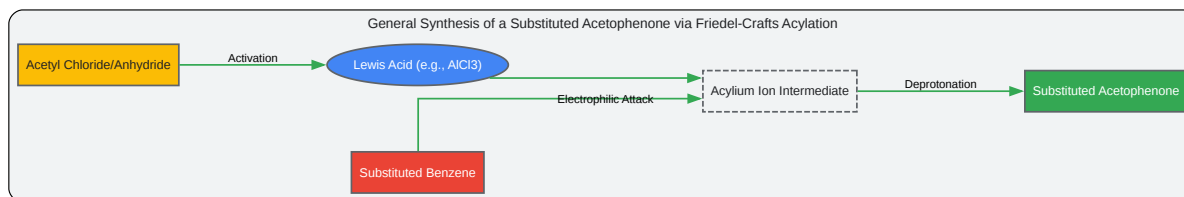
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate a generalized experimental workflow for determining physical properties and a common synthetic route for substituted acetophenones.



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Caption: Generalized workflow for the determination of physical properties.



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Caption: A representative synthetic pathway for substituted acetophenones.

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References

- 1. 4'-Hydroxy-3'-(trifluoromethyl)acetophenone, 95%, Thermo Scientific Chemicals 1 g [thermofisher.com]
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